

# Navigating the Safety Landscape of 2-Chloro-N-Propylbenzamide: A Technical Guide

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## Compound of Interest

Compound Name: 2-chloro-N-propylbenzamide

CAS No.: 66896-67-1

Cat. No.: B183827

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The following guide has been synthesized from available safety data for closely related chemical structures and established chemical safety principles. A specific, verified Safety Data Sheet (SDS) for **2-Chloro-N-Propylbenzamide** (CAS No. 66896-67-1) is not readily available from major suppliers, who note its status as a rare chemical for research purposes. Users must exercise caution and validate this information with their own internal safety assessments.

## Chemical Identity and Physicochemical Properties

**2-Chloro-N-propylbenzamide** is a chlorinated aromatic amide. Understanding its fundamental properties is the first step in a robust safety assessment. While extensive experimental data is not publicly available, computational predictions provide valuable initial insights.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>12</sub> ClNO	PubChemLite[1]
Molecular Weight	197.66 g/mol	PubChem[2]
CAS Number	66896-67-1	Sigma-Aldrich
Canonical SMILES	CCCNC(=O)C1=CC=CC=C1Cl	PubChemLite[1]
InChIKey	VJLMNWHJVYHPCP- UHFFFAOYSA-N	PubChemLite[1]
Appearance	Solid (predicted)	General Chemical Knowledge
Water Solubility	Low (predicted based on structure)	General Chemical Knowledge

Causality Behind Properties: The benzamide group, with its polar amide linkage, offers some potential for hydrogen bonding. However, the presence of the nonpolar propyl chain and the chlorinated benzene ring is expected to significantly limit its solubility in water. Its solid state at room temperature is typical for a molecule of this size and complexity.

## Hazard Identification and GHS Classification

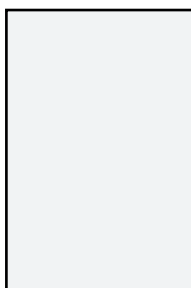
Due to the lack of a specific Safety Data Sheet for **2-chloro-N-propylbenzamide**, we will proceed with the GHS classification provided for a closely related substance by MilliporeSigma. This classification should be treated as a minimum standard, and a thorough internal risk assessment is imperative.

GHS Classification (based on a closely related compound)

- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.
- Germ cell mutagenicity (Category 2), H341: Suspected of causing genetic defects.

Signal Word: Warning[3]

Hazard Pictograms:



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Caption: GHS Hazard Pictograms for **2-Chloro-N-Propylbenzamide**.

Hazard Statements:

- H302: Harmful if swallowed.[3]
- H341: Suspected of causing genetic defects.[3]

Precautionary Statements:[3]

- Prevention:
  - P201: Obtain special instructions before use.
  - P202: Do not handle until all safety precautions have been read and understood.
  - P264: Wash skin thoroughly after handling.
  - P270: Do not eat, drink or smoke when using this product.
  - P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.
- Response:
  - P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
  - P308 + P313: IF exposed or concerned: Get medical advice/ attention.

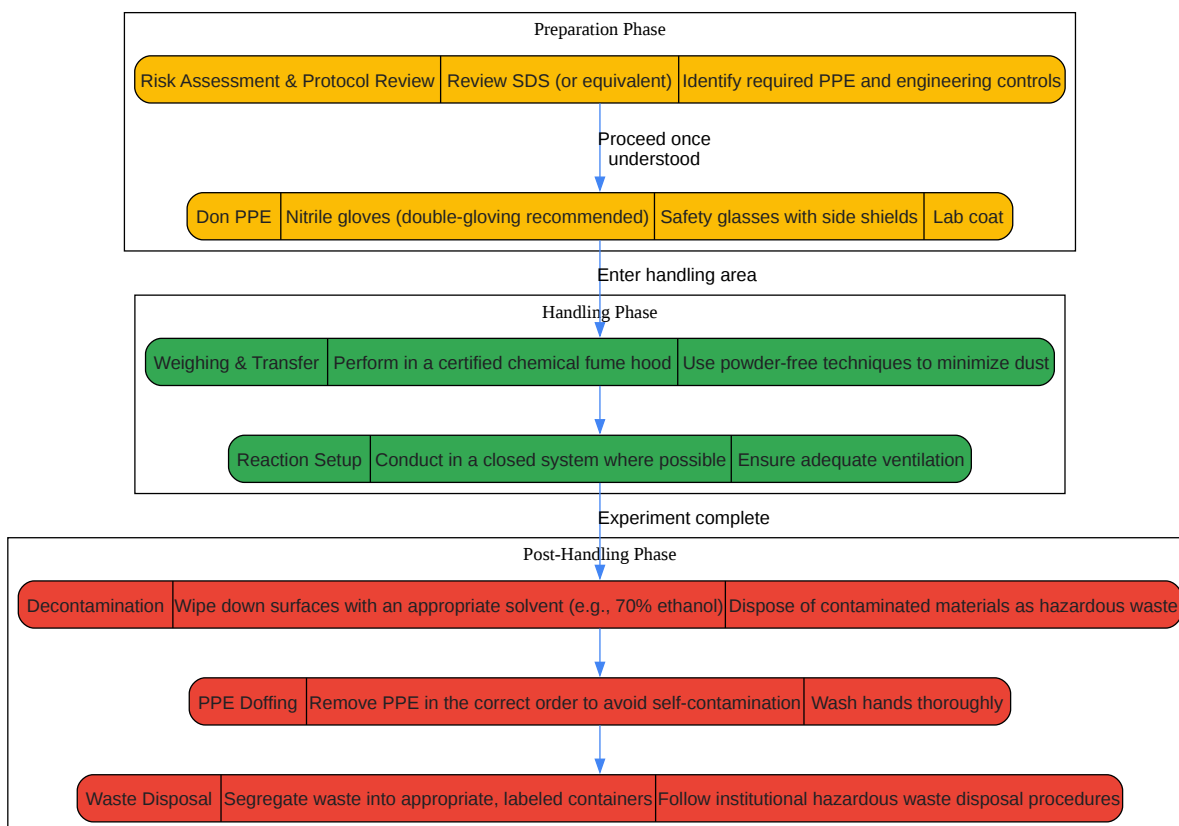
- P330: Rinse mouth.
- Storage:
  - P405: Store locked up.
- Disposal:
  - P501: Dispose of contents/ container to an approved waste disposal plant.

Expert Insight: The classification for germ cell mutagenicity (Category 2) is of significant concern for researchers, particularly those of reproductive age. This classification is based on evidence from animal studies that suggest the substance may induce heritable mutations in the germ cells of humans. The causality lies in the potential for the chemical or its metabolites to interact with DNA in sperm or egg cells. This necessitates stringent handling protocols to prevent any level of exposure.

## Safe Handling and Storage Protocols

A self-validating system of protocols is essential when working with a substance with suspected mutagenic properties. This involves engineering controls, administrative controls, and personal protective equipment (PPE) working in concert.

Experimental Workflow with Integrated Safety:



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Caption: Step-by-step safe handling workflow for **2-Chloro-N-Propylbenzamide**.

### Storage Requirements:

- Conditions: Keep the container tightly closed in a dry, cool, and well-ventilated area.[3]
- Security: Store in a locked cabinet or an area with restricted access due to the health hazards.
- Incompatibilities: Keep away from strong oxidizing agents and strong bases.[4]

### Rationale for Protocols:

- Fume Hood: A certified chemical fume hood is the primary engineering control to prevent inhalation of any dust or aerosols.
- Double-Gloving: Given the lack of specific permeation data, double-gloving with nitrile gloves provides an additional layer of protection against dermal exposure.
- Locked Storage: This administrative control prevents unauthorized access to a substance with suspected long-term health effects.

## Emergency Procedures: A Self-Validating Response System

In the event of an exposure or spill, a pre-planned and practiced response is critical.

### Emergency Response Decision Tree:



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Caption: Decision tree for emergency response to an incident involving **2-Chloro-N-Propylbenzamide**.

First-Aid Measures:

- General Advice: In all cases of exposure, consult a physician and show them the safety data sheet or this guide.
- Inhalation: Move the person into fresh air. If breathing is difficult, give oxygen. If breathing has stopped, give artificial respiration.[3]
- Skin Contact: Wash off with soap and plenty of water.[3]
- Eye Contact: Flush eyes with water as a precaution for at least 15 minutes.[5]
- Ingestion: Never give anything by mouth to an unconscious person. Rinse mouth with water. [3]

Firefighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3]
- Hazardous Combustion Products: Combustion may produce carbon oxides (CO, CO<sub>2</sub>), nitrogen oxides (NO<sub>x</sub>), and hydrogen chloride gas.[6]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[6]

## Toxicological and Ecological Information

Toxicological Summary:

- Acute Toxicity: Harmful if swallowed (Oral, Category 4). No specific LD50 data is available for **2-chloro-N-propylbenzamide**. For the related compound 2-chlorobenzamide, the oral LD50 in rats is 1250 mg/kg.[6]

- Skin Corrosion/Irritation: May cause skin irritation.[7]
- Serious Eye Damage/Irritation: May cause eye irritation.[7]
- Germ Cell Mutagenicity: Suspected of causing genetic defects (Category 2). This is a significant long-term health hazard.
- Carcinogenicity: No data available. Not classified as a carcinogen by IARC, NTP, or OSHA. [6]
- Reproductive Toxicity: No data available.[6]
- Specific Target Organ Toxicity (STOT): No data available for single or repeated exposure.[6]

#### Ecological Information:

- There is no specific ecological data available for **2-chloro-N-propylbenzamide**.
- It is crucial to prevent its release into the environment. Do not let the product enter drains.

## Disposal Considerations

All waste materials contaminated with **2-chloro-N-propylbenzamide** must be treated as hazardous waste.

- Procedure: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[6]
- Contaminated PPE: All used PPE (gloves, lab coats, etc.) should be collected in a sealed, labeled bag and disposed of as hazardous waste.

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